

Personal protective equipment for handling Albendazole sulfone

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Compound of Interest

Compound Name: *Albendazole sulfone*

Cat. No.: *B1665691*

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Essential Safety and Handling Guide for Albendazole Sulfone

This guide provides critical safety, handling, and disposal information for laboratory professionals working with **Albendazole Sulfone**. The following procedures are designed to ensure a safe laboratory environment and minimize exposure risk.

Hazard Summary

Albendazole Sulfone is classified with several health and environmental hazards. It is suspected of damaging the unborn child (H361d) and may cause damage to organs through prolonged or repeated exposure (H373).[1] It is also harmful if swallowed (H302), may cause an allergic skin reaction (H317), and can cause skin and eye irritation.[2] Furthermore, it is very toxic to aquatic life with long-lasting effects (H410).[1] Fine dust dispersed in the air can also create a potential dust explosion hazard.[3][4]

Quantitative Data and Physical Properties

The following table summarizes key quantitative safety data and physical properties for **Albendazole Sulfone** and its closely related precursor, Albendazole Sulfoxide.

Property	Value	Source
Chemical Formula	C ₁₂ H ₁₅ N ₃ O ₄ S	
Molecular Weight	297.33 g/mol	
Physical Form	Solid	[5]
CAS Number	75184-71-3	[1]
Acute Toxicity (Oral LD50, Rat)	> 1,320 mg/kg	[1]
Acute Toxicity (Oral LD50, Mouse)	> 3,000 mg/kg	[1]
Occupational Exposure Limit (OEL)	TWA: 45 µg/m ³ (for Albendazole Sulfoxide, OEB 3)	[6][7]
Surface Wipe Limit	100 µ g/100 cm ² (for Albendazole Sulfoxide)	[6]
Storage Temperature	2-8°C	

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **Albendazole Sulfone** to prevent exposure. The required equipment is detailed below.

Protection Type	Specification	Source(s)
Respiratory	For tasks with potential for dust or aerosol generation where ventilation is inadequate, a NIOSH/MSHA-approved respirator is required. A full-face particle respirator (Type N100 US or P3 EU) is recommended. A positive-pressure, air-supplied respirator should be used for uncontrolled releases or when exposure levels are unknown.	[3] [6] [8]
Hand	Chemical-resistant gloves are required. Considering double gloving is a recommended practice to enhance protection. Dispose of contaminated gloves after use according to proper procedures.	[3] [6] [7] [8]
Eye/Face	Wear safety glasses with side shields or chemical safety goggles conforming to EU standard EN166 or OSHA regulations 29 CFR 1910.133. If there is a risk of direct contact with dusts or mists, a face shield should be worn in addition to goggles.	[3] [5] [6] [7]
Body	Wear a laboratory coat or work uniform. For tasks with a higher risk of exposure, use additional protective garments such as sleevelets, an apron,	[4] [6] [7]

or a disposable suit to prevent any skin contact.

Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is essential for safety and regulatory compliance.

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure all safety precautions have been read and understood.
[4][5] Obtain special instructions if necessary.[4]
- Ventilation: Always handle **Albendazole Sulfone** in a well-ventilated area. Use local exhaust ventilation or a chemical fume hood to minimize dust generation and accumulation.[2][7][8]
- Personal Protective Equipment: Don the appropriate PPE as specified in the table above.
- Handling: Avoid breathing dust and prevent contact with skin, eyes, and clothing.[2][7] Do not eat, drink, or smoke in the handling area.[4][7] Use appropriate grounding and bonding procedures to prevent static discharge, which could ignite dust.[3][6]
- Post-Handling: After handling, wash hands and any exposed skin thoroughly.[4][7] Use proper degowning techniques to remove potentially contaminated clothing.[6] Contaminated work clothing should not be allowed out of the workplace and must be decontaminated before reuse.[4][7]

Storage Plan

- Containment: Keep containers tightly closed and properly labeled.[5][8]
- Location: Store in a dry, cool, and well-ventilated place.[5] The recommended storage temperature is between 2-8°C.
- Security: The storage area must be locked up and secured.[1][4][5]
- Incompatibilities: Do not store with strong oxidizing agents.[5][7]

Disposal Plan

- Waste Collection: Collect waste material in suitable, closed, and labeled containers.[\[2\]](#)[\[5\]](#)
- Method: Incineration at an approved waste disposal plant is the recommended method for both the chemical and its contaminated packaging.[\[4\]](#)[\[9\]](#)
- Environmental Protection: Avoid release to the environment.[\[1\]](#)[\[3\]](#) Prevent product from entering drains.[\[2\]](#)[\[8\]](#) Collect spillage and dispose of it as hazardous waste.[\[6\]](#)[\[7\]](#) All disposal activities must comply with local, state, and federal regulations.

Emergency Procedures

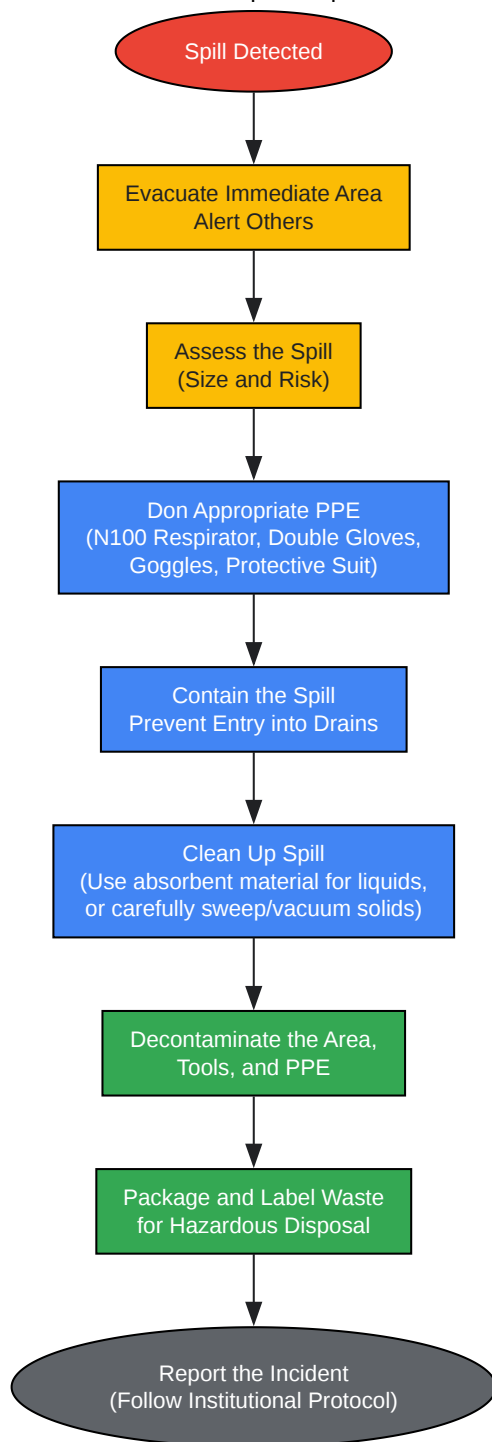
First Aid Measures

- If Inhaled: Move the person to fresh air. If symptoms occur or if breathing is difficult, seek medical attention.[\[1\]](#)[\[5\]](#)
- In Case of Skin Contact: Immediately wash the affected area with plenty of water for at least 15 minutes.[\[5\]](#) If skin irritation or a rash occurs, get medical advice.[\[4\]](#) Remove and wash contaminated clothing before reuse.[\[4\]](#)
- In Case of Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, also under the eyelids.[\[2\]](#)[\[5\]](#) Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.[\[2\]](#)
- If Swallowed: Rinse the mouth with water. Never give anything by mouth to an unconscious person.[\[2\]](#)[\[5\]](#) If symptoms persist, call a physician or poison control center.[\[1\]](#)[\[4\]](#)

Spill Response Workflow

In the event of a spill, a structured and immediate response is crucial to contain the material and protect personnel. The following diagram outlines the necessary steps.

Albendazole Sulfone Spill Response Workflow

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Caption: Workflow for a safe and effective response to a laboratory spill of **Albendazole Sulfone**.

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